

enalapril vs other ACE inhibitors efficacy comparison

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Enalapril Maleate

CAS No.: 76095-16-4

Cat. No.: S007505

Get Quote

Efficacy & Safety Comparison of ACE Inhibitors

ACE Inhibitor	Key Efficacy Findings	Key Safety Findings
Enalapril	• Significantly reduced systolic BP vs placebo [1] • Superior improvement in endothelial function (flow-mediated dilation) vs lisinopril [2] • High efficacy for increasing ejection fraction and stroke volume [1]	• Higher incidence of cough vs placebo [1] • Higher incidence of GI discomfort and renal function deterioration [1]
Lisinopril	• Less effective at lowering systolic/diastolic BP [1] • Did not improve endothelial function [2] • Longer duration of action than enalapril [3]	• Associated with higher rate of all-cause mortality vs placebo and ramipril [1]
Ramipril	• As effective as enalapril in reducing BP [4]	• Associated with lowest incidence of all-cause mortality [1] • Ranked first in reducing systolic and diastolic BP [1]
Fosinopril	• More effective than enalapril in relieving heart failure symptoms and delaying clinical deterioration [5] • Slightly greater BP reduction and fewer withdrawals due to AEs [6]	• Unique pharmacokinetics; better tolerated than enalapril in heart failure [5]

Detailed Experimental Data and Methodologies

The comparative data is derived from rigorous study designs. The following table outlines the key experiments that provide the evidence base for the comparisons above.

Study Focus	Study Design & Participants	Core Methodology & Outcomes Measured
Network Meta-Analysis [1]	• 29 Randomized Controlled Trials (RCTs) • 2,099 patients with chronic heart failure (NYHA class II/III)	Method: Bayesian network meta-analysis of RCTs comparing captopril, enalapril, lisinopril, ramipril, and trandolapril. Outcomes: All-cause mortality, ejection fraction, stroke volume, blood pressure, cough.
Enalapril vs. Lisinopril (Hypertension) [2]	• Prospective study • 59 patients with newly diagnosed hypertension	Method: Patients received enalapril or lisinopril. Arterial endothelial function assessed via flow-mediated dilation (FMD) of the brachial artery using ultrasonography. Outcomes: 24-hour ambulatory BP, FMD, arterial stiffness.
Enalapril vs. Ramipril (Hypertension) [4]	• Randomized, double-blind trial • 159 patients with mild-to-moderate essential hypertension	Method: Patients randomized to various once-daily doses of ramipril or enalapril for 3-4 weeks. Outcomes: Sitting systolic and diastolic BP, plasma ACE activity.
Enalapril vs. Fosinopril (Heart Failure) [5]	• Double-blind study • 254 patients with mild-to-moderate chronic heart failure (NYHA class II/III, LVEF <40%)	Method: Patients received fosinopril or enalapril once daily for one year, added to diuretic therapy. Outcomes: NYHA functional class, symptoms (fatigue, dyspnea, edema), events related to worsening heart failure.

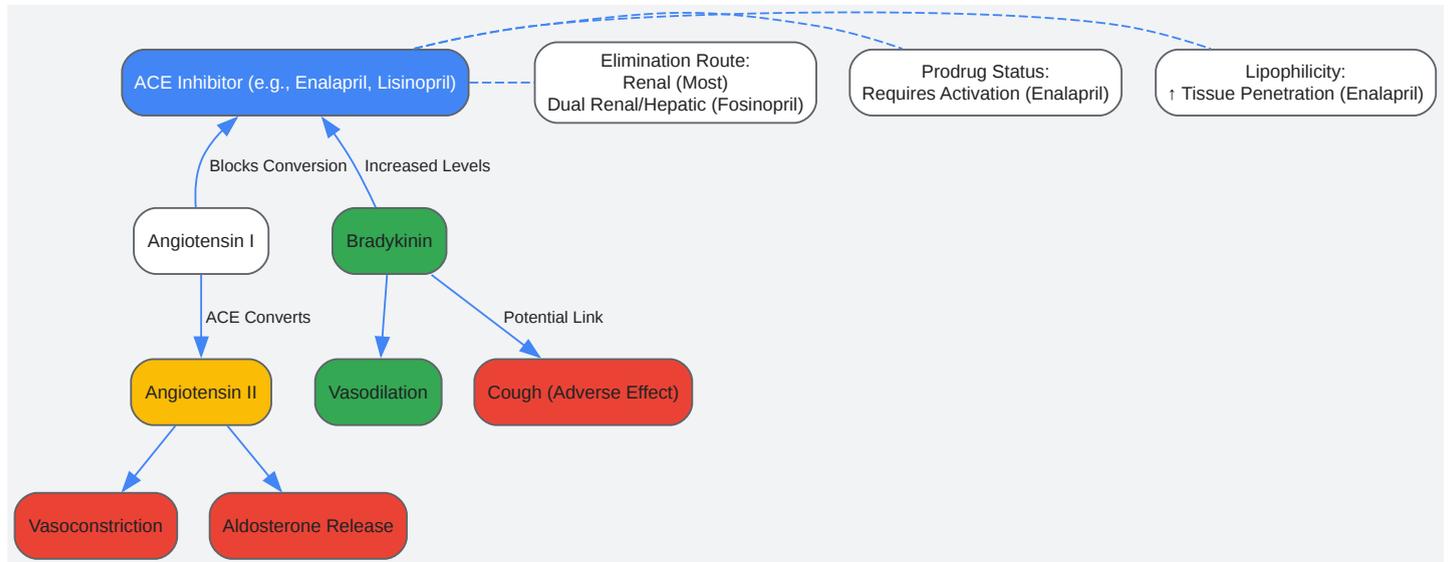
Pharmacokinetic & Mechanistic Insights

The observed differences in clinical effects can be partly explained by variations in the drugs' pharmacological properties.

- **Lipophilicity and Tissue Penetration:** Enalapril is a **lipophilic** prodrug, while lisinopril is **hydrophilic** [2]. This allows enalapril to better penetrate vascular tissue, which is thought to be the primary site of ACE action, potentially explaining its superior effect on improving endothelial function compared to lisinopril [2].
- **Prodrug Status and Metabolism:** Enalapril is a prodrug that must be metabolized by the liver into its active form, enalaprilat [7]. Lisinopril, in contrast, is already active and does not require metabolism [8]. This is a key consideration for patients with hepatic impairment.
- **Routes of Elimination:** Most ACE inhibitors, including enalapril and lisinopril, are primarily eliminated by the kidneys. **Fosinopril is unique** as it is eliminated through both renal and hepatic pathways,

which may offer a safety advantage and make it easier to use in patients with renal impairment [8] [5].

The following diagram illustrates the core mechanism of action of ACE inhibitors and the key pharmacokinetic differences that influence their clinical profile:



[Click to download full resolution via product page](#)

Key Implications for Clinical Practice & Research

The evidence suggests that ACE inhibitors should not be considered a uniform class and that specific drug choices matter.

- **For Heart Failure: Ramipril** may be preferred for its association with the lowest all-cause mortality, while **enalapril** is a strong option for improving cardiac function metrics [1]. **Fosinopril** may be better tolerated and more effective at preventing clinical deterioration in some patients [5].
- **For Hypertension and Vascular Health:** If the goal is beyond blood pressure reduction to include vascular remodeling and improved endothelial function, **enalapril** may offer advantages over **lisinopril** [2].

- **Managing Side Effects:** The class-wide issue of cough is prominent with **enalapril** and **captopril** [1]. If a patient develops a cough, switching to an ARB is a standard option [9].
- **Patient-Specific Dosing:** Consider pharmacokinetics. **Fosinopril** is easier to use in renal impairment, while **lisinopril** may be preferred in hepatic impairment as it is not a prodrug [8].

In summary, the choice among ACE inhibitors involves trade-offs. Enalapril shows strong overall efficacy, particularly for endothelial health, but with a higher cough risk. Ramipril is distinguished by mortality benefits, while lisinopril's profile suggests it may be a less favorable first-line option for heart failure.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. of the Comparison and Safety of Different Efficacy in... ACE Inhibitors [pmc.ncbi.nlm.nih.gov]
2. Enalapril Is Superior to Lisinopril in Improving Endothelial ... [mdpi.com]
3. Lisinopril versus enalapril: evaluation of trough:peak ratio ... [pubmed.ncbi.nlm.nih.gov]
4. Comparison of ramipril and enalapril in patients with ... [pubmed.ncbi.nlm.nih.gov]
5. Differential effects of fosinopril and enalapril in patients ... [sciencedirect.com]
6. Fosinopril versus enalapril in the treatment of hypertension [pubmed.ncbi.nlm.nih.gov]
7. Enalapril: Uses, Interactions, Mechanism of Action [go.drugbank.com]
8. ACE Inhibitors - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
9. Enalapril - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]

To cite this document: Smolecule. [enalapril vs other ACE inhibitors efficacy comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b007505#enalapril-vs-other-ace-inhibitors-efficacy-comparison>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com